

Application Note and Protocol: Anhydrosafflor Yellow B NMR Spectroscopy Analysis

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Compound of Interest

Compound Name: *Anhydrosafflor yellow B*

Cat. No.: *B15624003*

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the Nuclear Magnetic Resonance (NMR) spectroscopy analysis of **Anhydrosafflor yellow B** (AHSYB), a bioactive quinochalcone C-glycoside isolated from the florets of *Carthamus tinctorius* L. This protocol is intended to guide researchers in obtaining high-quality NMR data for structural verification and characterization of this compound.

Introduction

Anhydrosafflor yellow B (AHSYB) is a significant water-soluble pigment found in safflower, known for its various pharmacological activities, including antioxidant and cardioprotective effects. Accurate structural elucidation and purity assessment are crucial for its development as a potential therapeutic agent. Nuclear Magnetic Resonance (NMR) spectroscopy is an essential analytical technique for the unambiguous structural determination of natural products like AHSYB. This protocol outlines the procedures for sample preparation, data acquisition, and presentation of NMR data for AHSYB.

Data Presentation: NMR Spectroscopic Data of Anhydrosafflor Yellow B

The following tables summarize the ^1H and ^{13}C NMR chemical shift assignments for **Anhydrosafflor yellow B**. The data is referenced from literature where the structure was elucidated using a combination of 1D and 2D NMR techniques.

Table 1: ^1H and ^{13}C NMR Spectroscopic Data for **Anhydrosafflor Yellow B** (AHSYB) in Methanol- d_4 .

Position	^{13}C Chemical Shift (δC , ppm)	^1H Chemical Shift (δH , ppm, J in Hz)
Aglycone Moiety		
2	164.0	-
3	111.4	-
4	183.8	-
5	102.3	6.18 (s)
6	166.5	-
7	165.7	-
α	145.8	8.01 (d, 15.9)
β	120.9	7.78 (d, 15.9)
1'	128.4	-
2'	131.5	7.68 (d, 8.5)
3'	116.9	6.89 (d, 8.5)
4'	162.9	-
5'	116.9	6.89 (d, 8.5)
6'	131.5	7.68 (d, 8.5)
Glucose Moiety 1		
1"	74.8	4.98 (d, 9.8)
2"	72.3	4.21 (t, 9.8)
3"	80.0	3.65 (t, 9.8)
4"	71.4	3.52 (t, 9.8)
5"	82.3	3.59 (m)
6"	62.6	3.91 (dd, 11.9, 1.9), 3.77 (dd, 11.9, 5.4)

Glucose Moiety 2		
1'''	74.8	4.98 (d, 9.8)
2'''	72.3	4.21 (t, 9.8)
3'''	80.0	3.65 (t, 9.8)
4'''	71.4	3.52 (t, 9.8)
5'''	82.3	3.59 (m)
6'''	62.6	3.91 (dd, 11.9, 1.9), 3.77 (dd, 11.9, 5.4)

Note: The assignments are based on the analysis of 1D and 2D NMR spectra, including COSY, HSQC, and HMBC experiments.

Experimental Protocol

This section provides a detailed methodology for the NMR analysis of **Anhydrosafflor yellow B**.

Materials and Equipment

- Sample: Purified **Anhydrosafflor yellow B** (purity >95%)
- Deuterated Solvent: Methanol-d₄ (CD₃OD, 99.8% D) or Dimethyl sulfoxide-d₆ (DMSO-d₆, 99.9% D)
- NMR Tubes: 5 mm high-resolution NMR tubes
- Pipettes and Vials: Calibrated micropipettes and clean glass vials
- NMR Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a probe for ¹H and ¹³C detection.

Sample Preparation

- Weighing: Accurately weigh approximately 5-10 mg of purified **Anhydrosafflor yellow B** into a clean, dry vial.
- Dissolution: Add 0.6 mL of the chosen deuterated solvent (e.g., Methanol-d₄) to the vial.
- Solubilization: Gently vortex or sonicate the vial for a few minutes to ensure complete dissolution of the sample. The solution should be clear and free of any particulate matter.
- Transfer: Using a clean Pasteur pipette, transfer the solution into a 5 mm NMR tube.
- Labeling: Clearly label the NMR tube with a unique identifier for the sample.

NMR Data Acquisition

The following are suggested parameters for acquiring high-quality NMR spectra of **Anhydrosafflor yellow B**. These may need to be optimized based on the specific instrument and sample concentration.

3.3.1. ¹H NMR Spectroscopy

- Pulse Program: Standard single-pulse experiment (e.g., zg30)
- Temperature: 298 K
- Spectral Width: 16 ppm (centered around 6 ppm)
- Acquisition Time: ~2 seconds
- Relaxation Delay: 2 seconds
- Number of Scans: 16-64 (adjust for desired signal-to-noise ratio)
- Transmitter Frequency Offset (O1P): Centered on the spectral region of interest.

3.3.2. ¹³C NMR Spectroscopy

- Pulse Program: Proton-decoupled single-pulse experiment (e.g., zgpg30)
- Temperature: 298 K

- Spectral Width: 240 ppm (centered around 120 ppm)
- Acquisition Time: ~1 second
- Relaxation Delay: 2 seconds
- Number of Scans: 1024-4096 (or more, as ^{13}C has low natural abundance)

3.3.3. 2D NMR Spectroscopy (for structural elucidation)

- COSY (Correlation Spectroscopy): To identify ^1H - ^1H spin-spin couplings.
- HSQC (Heteronuclear Single Quantum Coherence): To identify one-bond ^1H - ^{13}C correlations.
- HMBC (Heteronuclear Multiple Bond Correlation): To identify two- and three-bond ^1H - ^{13}C correlations, crucial for assigning quaternary carbons and linking different structural fragments.

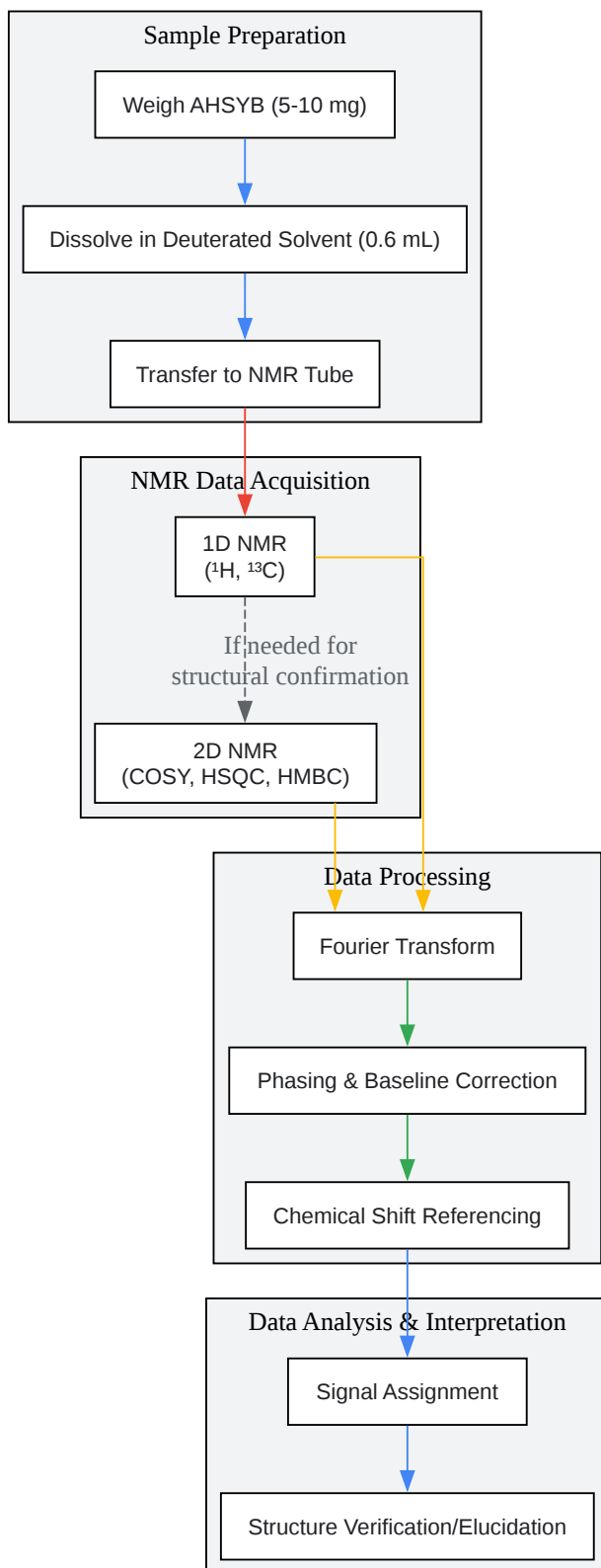
Standard pulse programs and parameter sets available on the spectrometer software should be used for these 2D experiments, with optimization of spectral widths and acquisition times as needed.

Data Processing

- Fourier Transformation: Apply an exponential window function (line broadening of 0.3 Hz for ^1H and 1-2 Hz for ^{13}C) to the Free Induction Decay (FID) and perform Fourier transformation.
- Phasing and Baseline Correction: Manually phase the transformed spectra and apply an automatic baseline correction.
- Referencing: Calibrate the chemical shifts of the spectra. For Methanol- d_4 , the residual solvent peak can be referenced to δH 3.31 ppm and δC 49.0 ppm.
- Peak Picking and Integration: Identify all significant peaks and, for the ^1H spectrum, integrate the peak areas to determine the relative number of protons.

Visualization of the Experimental Workflow

The following diagram illustrates the logical flow of the NMR spectroscopy analysis protocol for **Anhydrosafflor yellow B**.



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Caption: Workflow for NMR analysis of **Anhydrosafflor yellow B**.

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